Technical Guide: Solubility Profiling of N-Methyl-N-phenylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-Methyl-N-phenylbenzenesulfonamide*
CAS No.:	*90-10-8*
Cat. No.:	*B1585033*

Get Quote

Executive Summary

N-Methyl-N-phenylbenzenesulfonamide (Formula:

; MW: 247.31 g/mol) serves as a critical intermediate in the synthesis of sulfonamide-based pharmaceuticals and agrochemicals.[1] Unlike primary sulfonamides, the methylation of the nitrogen atom removes the acidic proton, significantly altering its hydrogen-bonding capacity and solubility profile. This compound exhibits a "lipophilic-polar" duality, showing high affinity for polar aprotic solvents while maintaining limited aqueous solubility.

This guide provides the physicochemical baseline, a predictive solubility landscape, and a validated Laser Monitoring Protocol for experimentally determining precise mole-fraction solubility (

) across a temperature gradient.

Physicochemical Identity & Properties

Accurate solubility determination begins with verifying the solid-state properties of the solute.

© 2026 BenchChem. All rights reserved.

Property	Value	Notes
CAS Registry	90-10-8	Confirmed Identity
IUPAC Name	N-Methyl-N-phenylbenzenesulfonamide	Also: N-Methylbenzenesulfonanilide
Molecular Weight	247.31 g/mol	
Physical State	White to light beige crystalline powder	
Melting Point	93–97 °C	Note: Purity dependent.[1] Verify via DSC.[2][3]
Boiling Point	~380 °C (at 760 mmHg)	High thermal stability
Density	1.254 g/cm³	
LogP (Predicted)	~2.5 – 3.0	Indicates moderate lipophilicity

Solubility Landscape: Solvent Class Analysis

Based on the structural motif (

), the solubility behavior is governed by dipole-dipole interactions (sulfonyl group) and

stacking (phenyl rings). The absence of an N-H donor reduces solubility in protic solvents compared to unsubstituted sulfonamides.

Qualitative Solubility Profile

© 2026 BenchChem. All rights reserved.

Solvent Class	Representative Solvents	Solubility Prediction	Mechanistic Rationale
Polar Aprotic	Acetone, DMF, DMSO	High	Strong dipole interactions with group; absence of H-bond donor penalty.
Chlorinated	Chloroform, DCM	High	Excellent solvation of the hydrophobic phenyl domains.
Alcohols	Methanol, Ethanol, IPA	Moderate	Soluble, but entropically less favorable than aprotics due to solvent self-association.
Ethers	THF, 1,4-Dioxane	Good	Ether oxygen accepts weak interactions from phenyl rings.
Aqueous	Water	Very Low	Hydrophobic effect dominates; lacks H-bond donor to bridge water network.
Alkanes	Hexane, Heptane	Low	Polarity of the sulfonamide linkage ( ) resists dissolution in non-polar media.

Validated Protocol: Laser Monitoring Solubility Determination

For generating thermodynamic quality data (mole fraction vs. temperature), the Laser Monitoring Observation Technique is the industry standard, offering superior accuracy over the static gravimetric method.

© 2026 BenchChem. All rights reserved.

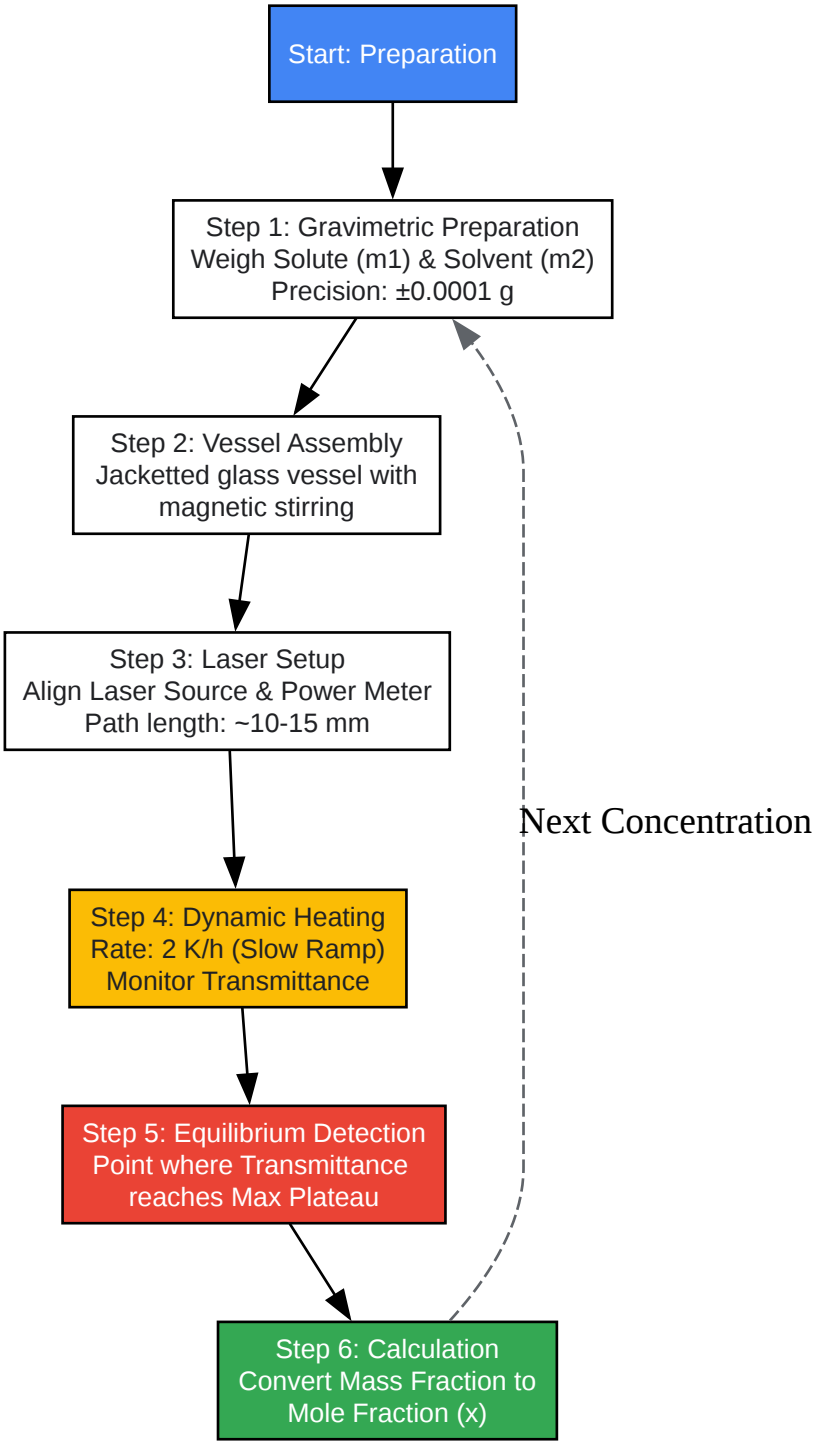
Principle

The dissolution of solid particles in a solvent changes the light transmittance of the system. A laser beam passes through the solution; as the temperature rises, the solid dissolves, and transmittance increases. The temperature at which transmittance maximizes (and stabilizes) corresponds to the saturation temperature (

) for that specific mass fraction.

Experimental Workflow (DOT Visualization)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the Laser Monitoring Observation Technique to determine solid-liquid equilibrium.

Detailed Procedure

© 2026 BenchChem. All rights reserved.

- Preparation: Accurately weigh a specific mass of **N-Methyl-N-phenylbenzenesulfonamide** (

) and solvent (

) into a jacketed glass vessel (uncertainty

  g).
- Equilibration Setup: Insert a magnetic stirrer. Circulate thermostated water through the jacket. Position the laser source (e.g., He-Ne laser, 632.8 nm) and light intensity meter on opposite sides of the vessel.
- Dynamic Measurement:
  - Start at a temperature below the expected solubility point (suspension is cloudy, transmittance

).
  - Increase temperature slowly (e.g.,

) to ensure quasi-equilibrium.
  - Record Light Intensity (

) vs. Temperature (

).
- Endpoint Determination: The solubility temperature (

) is defined as the point where the derivative of intensity with respect to temperature approaches zero (

  ), indicating complete dissolution.
- Repeat: Perform for mass fractions (

) ranging from 0.05 to 0.40 to construct the full polythermal curve.

© 2026 BenchChem. All rights reserved.

Thermodynamic Modeling

To translate experimental data into predictive models for process engineering, fit the mole fraction solubility (

) data to the Modified Apelblat Equation.

The Modified Apelblat Model

This semi-empirical model correlates solubility with temperature and is widely accepted for sulfonamides.

- : Mole fraction solubility.
- : Absolute temperature (Kelvin).
- : Empirical model parameters derived via multivariate regression.

Interpretation:

- and

  : Reflect the enthalpy of solution and non-ideal solution behavior.
- : Accounts for the temperature dependence of the enthalpy of fusion.

Thermodynamic Functions

Using the van't Hoff analysis, calculate the apparent thermodynamic properties of dissolution:

- Enthalpy of Dissolution (

  ):

  Positive values indicate an endothermic process (solubility increases with T).
- Gibbs Energy (

  ):
- Entropy (

© 2026 BenchChem. All rights reserved.

):

Application Note: For **N-methyl-N-phenylbenzenesulfonamide**, dissolution is expected to be endothermic (

) and entropy-driven (

) in organic solvents, as the disruption of the crystal lattice requires energy, which is compensated by the increased disorder of the solvated molecules.

References

- Compound Identity: Benzenesulfonamide, N-methyl-N-phenyl-. CAS No. 90-10-8.[1] National Center for Biotechnology Information. PubChem Compound Summary. Link
- Methodology (Laser Monitoring): Shakeel, F., et al. "Solubility and thermodynamics of sulfonamides in neat solvents and binary mixtures." Journal of Molecular Liquids. Describes the laser monitoring technique for sulfonamide derivatives. Link
- Thermodynamic Modeling: Apelblat, A., & Manzurola, E. "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K." Journal of Chemical & Engineering Data. (Foundational paper for the Apelblat equation used in solubility studies). Link
- Sulfonamide Solubility Overview: Martinez, F., et al. "Thermodynamic aspects of solubility and partitioning processes of some sulfonamides." Journal of Solution Chemistry. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. guidechem.com [guidechem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Technical Guide: Solubility Profiling of N-Methyl-N-phenylbenzenesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585033/docs#technical-guide-solubility-profiling-of-n-methyl-n-phenylbenzenesulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check